Technical Guide: Structure Elucidation of (5-Iodopyridin-2-yl)methanamine

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Compound of Interest

Compound Name: *(5-Iodopyridin-2-yl)methanamine*

Cat. No.: *B11751092*

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CAS: 211308-77-9 Formula:

Molecular Weight: 234.04 g/mol Primary Application: Fragment-Based Drug Discovery (FBDD), PROTAC Linker Synthesis

Executive Summary

(5-Iodopyridin-2-yl)methanamine is a critical bifunctional building block in medicinal chemistry. Its value lies in its orthogonality: the primary amine serves as a nucleophilic handle for amide coupling or reductive amination, while the 5-iodo position offers a highly reactive site for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Sonogashira).

However, the synthesis of this scaffold often leads to regioisomeric impurities (3-iodo or 4-iodo isomers) or de-halogenated byproducts. This guide provides a rigorous, self-validating workflow for the structural elucidation of **(5-Iodopyridin-2-yl)methanamine**, focusing on distinguishing the 2,5-substitution pattern from potential isomers using high-field NMR and LC-MS.

Synthetic Context & Impurity Profiling

Understanding the synthetic origin is the first step in elucidation. The presence of specific impurities dictates the analytical strategy.

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Synthetic Route	Precursor	Potential Impurities	Detection Strategy
Nitrile Reduction	5-Iodo-2-cyanopyridine	Des-iodo analog (Pyridin-2-ylmethanamine)	LC-MS (Mass shift -126 Da)
Direct Iodination	Pyridin-2-ylmethanamine	3-Iodo or 4-Iodo regioisomers	1H NMR (Coupling constants)
Sandmeyer	2-(Aminomethyl)-5-aminopyridine	Residual diazonium salts	13C NMR / IR

Spectroscopic Characterization Strategy

Nuclear Magnetic Resonance (NMR) Logic

The definitive confirmation of the structure relies on the spin-spin coupling constants (

-values) of the pyridine ring protons.

Theoretical Expectation (DMSO-d6):

- H6 (Position 6): Most deshielded due to proximity to Nitrogen and Iodine. Appears as a doublet (

) or doublet of doublets (

).
- H4 (Position 4): Ortho to H3 and meta to H6. Appears as a doublet of doublets (

).
- H3 (Position 3): Ortho to H4. Appears as a doublet (

).[1]
- Methylene (

  ): Singlet (or quartet if coupling with

in salt form).

Coupling Constant Validation Rule:

To confirm the 5-iodo-2-substituted pattern, you must observe:

- Ortho Coupling (

  ): ~8.0 – 8.5 Hz.

- Meta Coupling (

  ): ~2.0 – 2.5 Hz.

- Absence of Para Coupling: If you see a singlet for H3 or H6 without ortho coupling, you may have the 2,4- or 2,6-substitution pattern.

Visualization of Coupling Network

The following diagram illustrates the specific coupling interactions required to validate the structure.

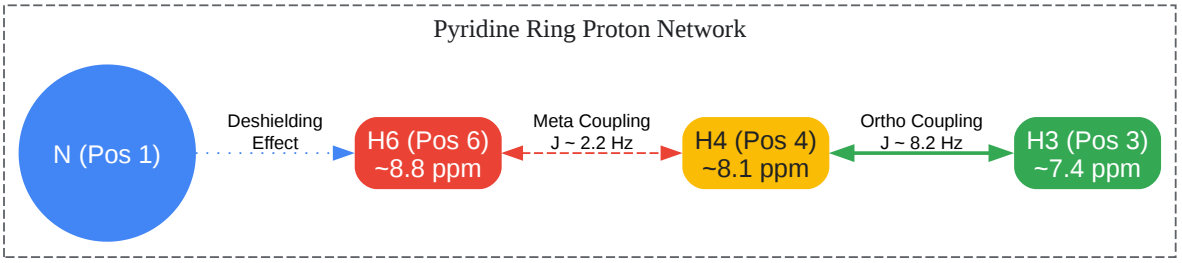

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Figure 1: Spin-spin coupling network. The strong ortho-coupling between H3/H4 and weak meta-coupling between H4/H6 confirms the 2,5-substitution.

Analytical Protocols (Step-by-Step)

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Protocol A: Structural Confirmation via 1H NMR

Objective: Verify regiochemistry and salt stoichiometry.

- Sample Prep: Dissolve 5–10 mg of the sample in 0.6 mL DMSO-d6.
  - Why DMSO? The HCl salt form is often insoluble in
    . DMSO also slows proton exchange, allowing visualization of the ammonium protons (
) if present.
- Acquisition: Run a standard proton sequence (min 16 scans) with a relaxation delay (
) of
  seconds to ensure accurate integration.
- Processing: Calibrate DMSO residual peak to 2.50 ppm.
- Self-Validation Check:
  - Integrate the Methylene peak (~4.0 ppm). Set value to 2.00.
  - Check Aromatic Region (7.0–9.0 ppm). Total integral must equal 3.00 (±0.1).
  - Fail State: If aromatic integral is 4.0, the iodine is missing (starting material).

Protocol B: Purity Analysis via LC-MS

Objective: Detect de-iodinated byproducts and confirm molecular mass.

- Column: C18 Reverse Phase (e.g., Agilent ZORBAX Eclipse Plus, 3.5 µm, 4.6 x 100 mm).
- Mobile Phase:
  - A: Water + 0.1% Formic Acid.
  - B: Acetonitrile + 0.1% Formic Acid.

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- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV (254 nm) and MS (ESI+).
- Mass Logic:
  - Look for

    .
  - Iodine Pattern: Iodine is monoisotopic (

). You will NOT see an M+2 peak (characteristic of Cl/Br).
  - Impurity Marker: Peak at

    indicates de-iodination (Pyridin-2-ylmethanamine).

Elucidation Workflow Diagram

This flowchart represents the logical decision tree for accepting or rejecting a batch based on spectral data.

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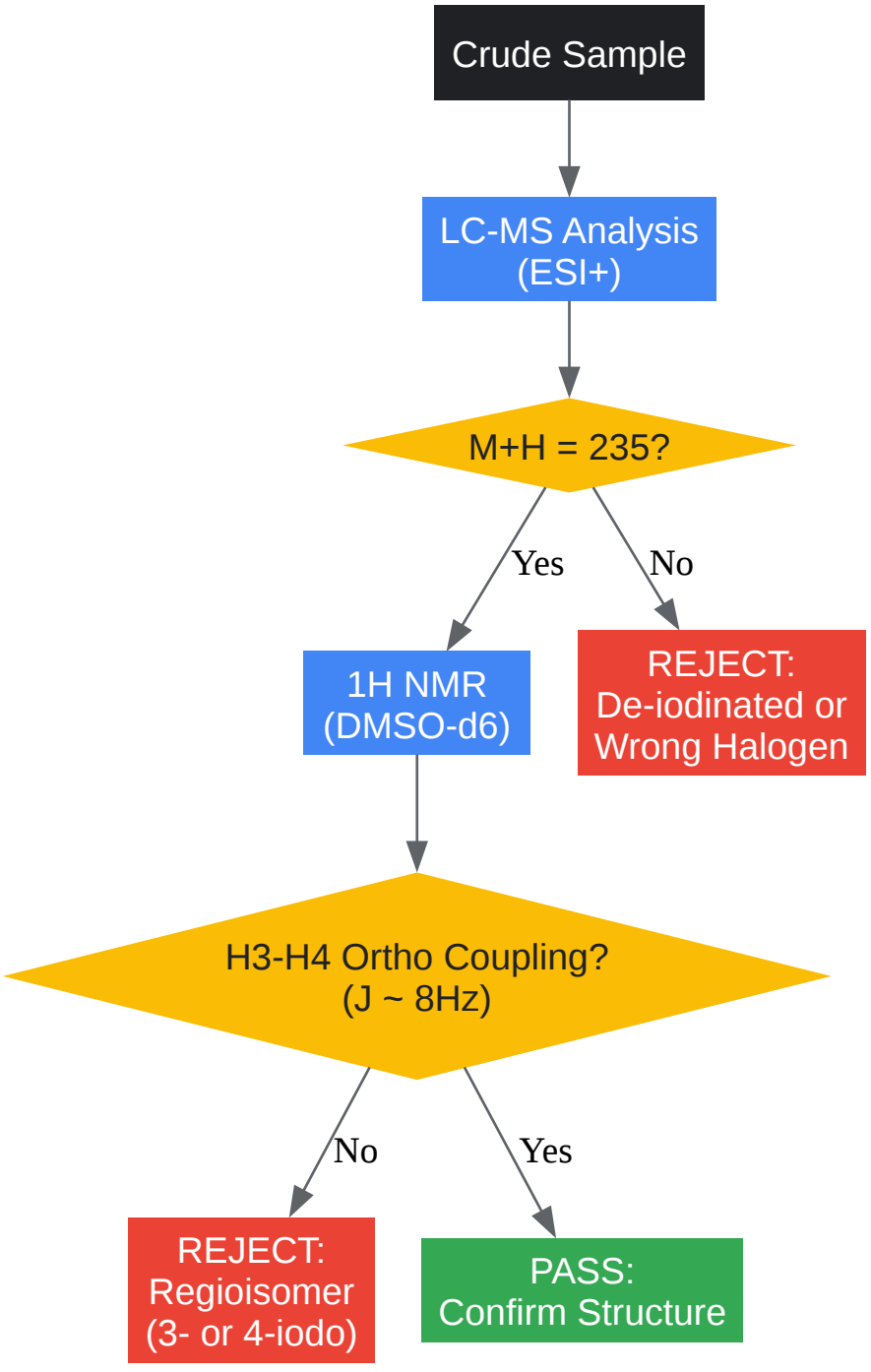

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Figure 2: Decision tree for structural validation. Both Mass and Coupling criteria must be met.

Data Summary Table

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Parameter	Expected Value	Structural Insight
Mass ( )	234.9 ( )	Confirms presence of Iodine (Mass defect).
Isotope Pattern	No M+2 peak	Rules out Chloro/Bromo analogs.
H6 (ppm)	8.6 – 8.9	High shift confirms position adjacent to N and I.
(Hz)	8.0 – 8.5	Confirms H3 and H4 are neighbors (Ortho).
(Hz)	1.5 – 2.5	Confirms H4 and H6 are separated by one carbon (Meta).
IR (Stretch)	~3300	Primary Amine ( ).

References

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Sources

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